

Application Note: HPLC-MS Analysis of Lankacidin C 8-acetate

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Compound of Interest

Compound Name: Lankacidin C 8-acetate

Cat. No.: B1674466

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the identification and quantification of **Lankacidin C 8-acetate** using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS).

Introduction

Lankacidin C is a polyketide antibiotic with notable antibacterial and antitumor properties.^{[1][2]} Its derivatives, such as **Lankacidin C 8-acetate**, are of significant interest in drug discovery and development for their potential therapeutic applications. Accurate and sensitive analytical methods are crucial for the characterization, quantification, and quality control of these complex molecules. This application note describes a robust HPLC-MS method for the analysis of **Lankacidin C 8-acetate**.

Experimental Protocols

Sample Preparation

A standard stock solution of **Lankacidin C 8-acetate** should be prepared in a suitable organic solvent such as methanol or acetonitrile at a concentration of 1 mg/mL. Working solutions can be prepared by diluting the stock solution with the initial mobile phase composition. For analysis of **Lankacidin C 8-acetate** from a sample matrix, a solid-phase extraction (SPE) or liquid-liquid extraction may be necessary to remove interfering substances.

HPLC-MS Instrumentation and Conditions

The analysis is performed on a high-performance liquid chromatography system coupled to a mass spectrometer. A reversed-phase C18 column is commonly used for the separation of similar compounds.^{[3][4]}

Table 1: HPLC Parameters

Parameter	Value
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-1 min: 5% B1-10 min: 5-95% B10-12 min: 95% B12-12.1 min: 95-5% B12.1-15 min: 5% B
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Cone Voltage	30 V
Source Temperature	120 °C
Desolvation Temp.	350 °C
Desolvation Gas	Nitrogen, 600 L/hr
Scan Range	m/z 100-1000

Data Presentation

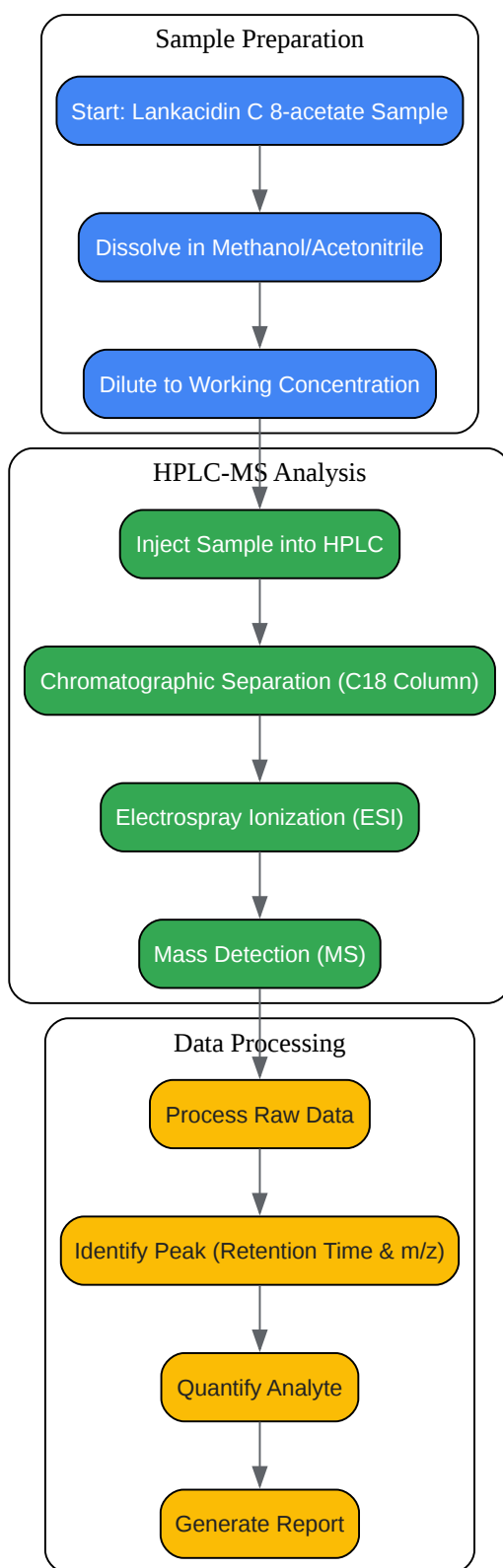
The following table summarizes the expected quantitative data for the HPLC-MS analysis of **Lankacidin C 8-acetate**. The molecular formula for Lankacidin C is C₂₅H₃₃NO₇, with a molecular weight of 459.53 g/mol .^[1] The addition of an acetyl group (C₂H₃O) results in **Lankacidin C 8-acetate** with a molecular formula of C₂₇H₃₅NO₈ and a molecular weight of 501.57 g/mol .

Table 3: Expected Quantitative Data for **Lankacidin C 8-acetate**

Analyte	Retention Time (min)	[M+H] ⁺ (m/z)	[M+Na] ⁺ (m/z)	Key Fragment Ions (m/z)
Lankacidin C 8-acetate	~ 8.5	502.24	524.22	442.22 (Loss of Acetate), 424.21 (Further Fragmentation)

Mandatory Visualization

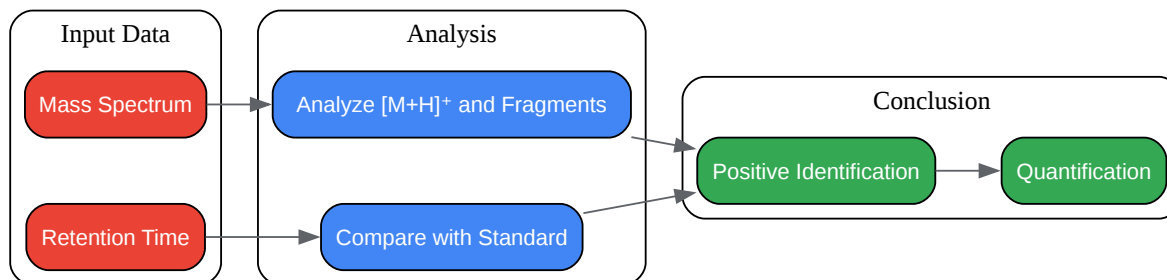
The following diagrams illustrate the experimental workflow for the HPLC-MS analysis of **Lankacidin C 8-acetate**.



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Caption: Experimental workflow for HPLC-MS analysis of **Lankacidin C 8-acetate**.

The logical relationship for data interpretation is outlined below.



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Caption: Logical flow for the identification and quantification of **Lankacidin C 8-acetate**.

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